

An In-depth Technical Guide to 2,3,6,7,10,11-Hexamethoxytriphenylene

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Compound of Interest

Compound Name: 2,3,6,7,10,11-Hexamethoxytriphenylene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3,6,7,10,11-Hexamethoxytriphenylene (HMTP) is a disc-shaped polycyclic aromatic hydrocarbon with a triphenylene core symmetrically substituted with six methoxy groups. This unique structure imparts a range of interesting physical and chemical properties, making it a valuable molecule in materials science and a subject of interest in medicinal chemistry. Its planar nature and electron-rich core facilitate π - π stacking, leading to self-assembly into columnar structures, which is a key characteristic for its application in liquid crystals and organic electronics. Furthermore, HMTP serves as a crucial precursor for the synthesis of 2,3,6,7,10,11-hexahydroxytriphenylene (HHTP), a versatile building block for metal-organic frameworks (MOFs) and covalent organic frameworks (COFs). This guide provides a comprehensive overview of the properties, synthesis, and applications of HMTP, with a focus on quantitative data and detailed experimental protocols.

Core Properties of 2,3,6,7,10,11-Hexamethoxytriphenylene

This section summarizes the key physical, chemical, and electronic properties of HMTP. The data has been compiled from various sources to provide a comprehensive overview.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₄ O ₆	[1]
Molecular Weight	408.44 g/mol	[1]
CAS Number	808-57-1	[1]
Appearance	Pale grey to brown powder	[2]
Melting Point	Not available	[2]
Boiling Point	Not available	
Solubility	Soluble in chloroform and other organic solvents.	[3]

Spectroscopic Properties

Property	Value	Reference
¹ H NMR (CDCl ₃)	δ 7.76 (s, 6H, aromatic), 4.12 (s, 18H, -OCH ₃)	[3]
¹³ C NMR (CDCl ₃)	δ 148.9, 123.3, 104.4, 56.2	[3]
UV-Vis Absorption	Data not available	
Fluorescence Emission	Data not available	

Synthesis of 2,3,6,7,10,11-Hexamethoxytriphenylene

The most common method for the synthesis of HMTP is the oxidative trimerization of 1,2-dimethoxybenzene (veratrole).

Experimental Protocol: Oxidative Trimerization of Veratrole

This protocol is adapted from a reported synthesis of HMTP.[3]

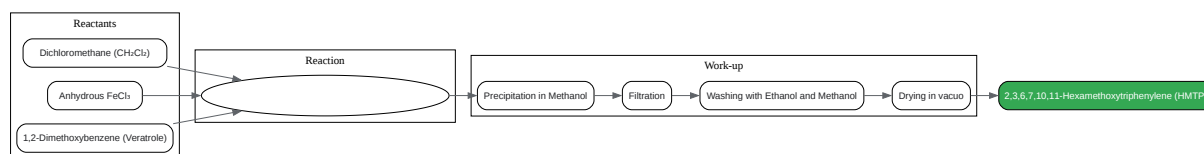
Materials:

- 1,2-dimethoxybenzene (veratrole)
- Anhydrous iron(III) chloride (FeCl_3)
- Dichloromethane (CH_2Cl_2)
- Methanol (CH_3OH)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)

Procedure:

- To a solution of anhydrous FeCl_3 (14.6 g, 90.0 mmol) in CH_2Cl_2 (100 mL) under a nitrogen atmosphere, add veratrole (3.82 mL, 4.15 g, 30.0 mmol).
- Stir the reaction mixture at room temperature for 90 minutes.
- Pour the reaction mixture into methanol (200 mL) to precipitate the product.
- Allow the mixture to stand in a freezer overnight to complete precipitation.
- Isolate the solid product by filtration.
- Wash the solid with ethanol (2 x 10 mL) and then with methanol (3 x 10 mL).
- Dry the product in vacuo to obtain HMTP as a pale grey powder.

Yield: 1.90 g (47%).



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Synthesis workflow for **2,3,6,7,10,11-Hexamethoxytriphenylene**.

Applications of 2,3,6,7,10,11-Hexamethoxytriphenylene

HMTP's unique molecular structure makes it a versatile material with applications in several fields.

Liquid Crystals

While HMTP itself is a precursor to liquid crystalline materials, its derivatives, particularly those with longer alkoxy chains, exhibit discotic liquid crystal properties. These materials can self-assemble into columnar phases, which are of interest for applications in electronic devices such as displays and sensors. However, specific phase transition temperatures and enthalpy data for HMTP are not readily available in the literature.

Organic Electronics

HMTP has been investigated as a cathode material in lithium-ion batteries.^{[4][5]} Its electrochemical properties allow for reversible redox reactions, making it a candidate for energy storage applications.

Parameter	Value	Reference
Theoretical Specific Capacity	~66 mAh/g	[4]
Average Redox Voltage	3.7 V	[4]
Current Density for Full Capacity	Up to 3 C	[2][4]
Capacity Retention	>95% after 50 cycles at 1 C	[4]

Precursor for Hexahydroxytriphenylene (HHTP)

HMTP is a key starting material for the synthesis of 2,3,6,7,10,11-hexahydroxytriphenylene (HHTP) via demethylation. HHTP is a highly valuable building block for the construction of porous materials like MOFs and COFs due to its ability to coordinate with metal ions and form extended hydrogen-bonded networks.

This protocol describes the conversion of HMTP to HHTP.[4]

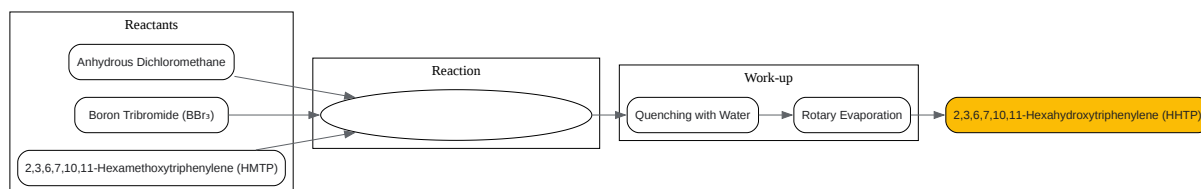
Materials:

- **2,3,6,7,10,11-Hexamethoxytriphenylene (HMTP)**
- Boron tribromide (BBr_3)
- Anhydrous Dichloromethane (CH_2Cl_2)
- Water

Procedure:

- Suspend HMTP (600 mg, 1.47 mmol) in anhydrous CH_2Cl_2 (30 mL) at -80°C under continuous stirring.
- Slowly add a solution of BBr_3 (2.57 g, 0.01 mol) in anhydrous CH_2Cl_2 (24 mL) dropwise.
- Allow the reaction mixture to stir overnight while naturally warming to room temperature.

- Quench the reaction by adding water (10 mL).
- Remove the dichloromethane by rotary evaporation to yield HHTP.



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Demethylation of HMTP to HHTP.

Relevance to Drug Development

While HMTP itself is not a therapeutic agent, its derivative, HHTP, has been investigated for its biological activity. A study on the cytotoxicity of HHTP against various human cancer cell lines used HMTP as a precursor and a comparative compound.[4][6] The study found that HHTP exhibited cytotoxic effects, and the methoxylated precursor, HMTP, was used to clarify the contribution of the fused aromatic ring in the absence of the phenol group.[4] Although direct biological activity data for HMTP is scarce, its role as a stable precursor to a biologically active molecule makes it of interest to drug development professionals exploring polyphenol-based therapeutic strategies. The methoxylated form, HMTP, was also shown to form a radical species, suggesting the triphenylene core contributes to the reactivity.[4]

Conclusion

2,3,6,7,10,11-Hexamethoxytriphenylene is a molecule with significant potential in materials science, particularly in the fields of liquid crystals and energy storage. Its well-defined synthesis and versatile chemical nature as a precursor to HHTP further underscore its importance. While

more research is needed to fully elucidate its photophysical properties and explore its potential biological activities, the existing data clearly indicates that HMTP will continue to be a valuable compound for researchers and scientists in various disciplines. This guide provides a solid foundation of its known properties and protocols, serving as a valuable resource for its further investigation and application.

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